

Resolving poor solubility of 4-[4-(Dimethylamino)phenyl]benzaldehyde in reaction media

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Compound of Interest

Compound Name: 4-[4-(Dimethylamino)phenyl]benzaldehyde

Cat. No.: B171118

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Technical Support Center: 4-[4-(Dimethylamino)phenyl]benzaldehyde

Welcome to the technical support center for **4-[4-(Dimethylamino)phenyl]benzaldehyde** (DMAB). This resource provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming challenges related to the solubility of this compound in various reaction media.

Frequently Asked Questions (FAQs)

Q1: What is the general solubility profile of **4-[4-(Dimethylamino)phenyl]benzaldehyde** (DMAB)?

A1: **4-[4-(Dimethylamino)phenyl]benzaldehyde** is a yellow to brown crystalline powder at room temperature.^[1] It is generally soluble in many organic solvents but exhibits limited solubility in water due to its hydrophobic aromatic structure.^{[1][2]} The presence of the dimethylamino group imparts some polarity, aiding its dissolution in polar organic solvents.^[1]

Q2: In which common organic solvents is DMAB soluble?

A2: DMAB is soluble in a range of organic solvents, including ethanol, acetone, chloroform, and acetic acid.^{[1][3]} It is also reported to be soluble in methanol, diethyl ether, and dimethylformamide (DMF).^{[4][5]}

Q3: What is the solubility of DMAB in water?

A3: The solubility of DMAB in water is low. At 20°C, its solubility is approximately 0.3 g/L to 0.8 g/L.^{[2][6][7][8]}

Q4: How does temperature affect the solubility of DMAB?

A4: The solubility of DMAB generally increases with a rise in temperature.^[1] Heating the solvent is a common method to improve the dissolution of the compound.^[1]

Q5: Can pH be adjusted to improve the solubility of DMAB?

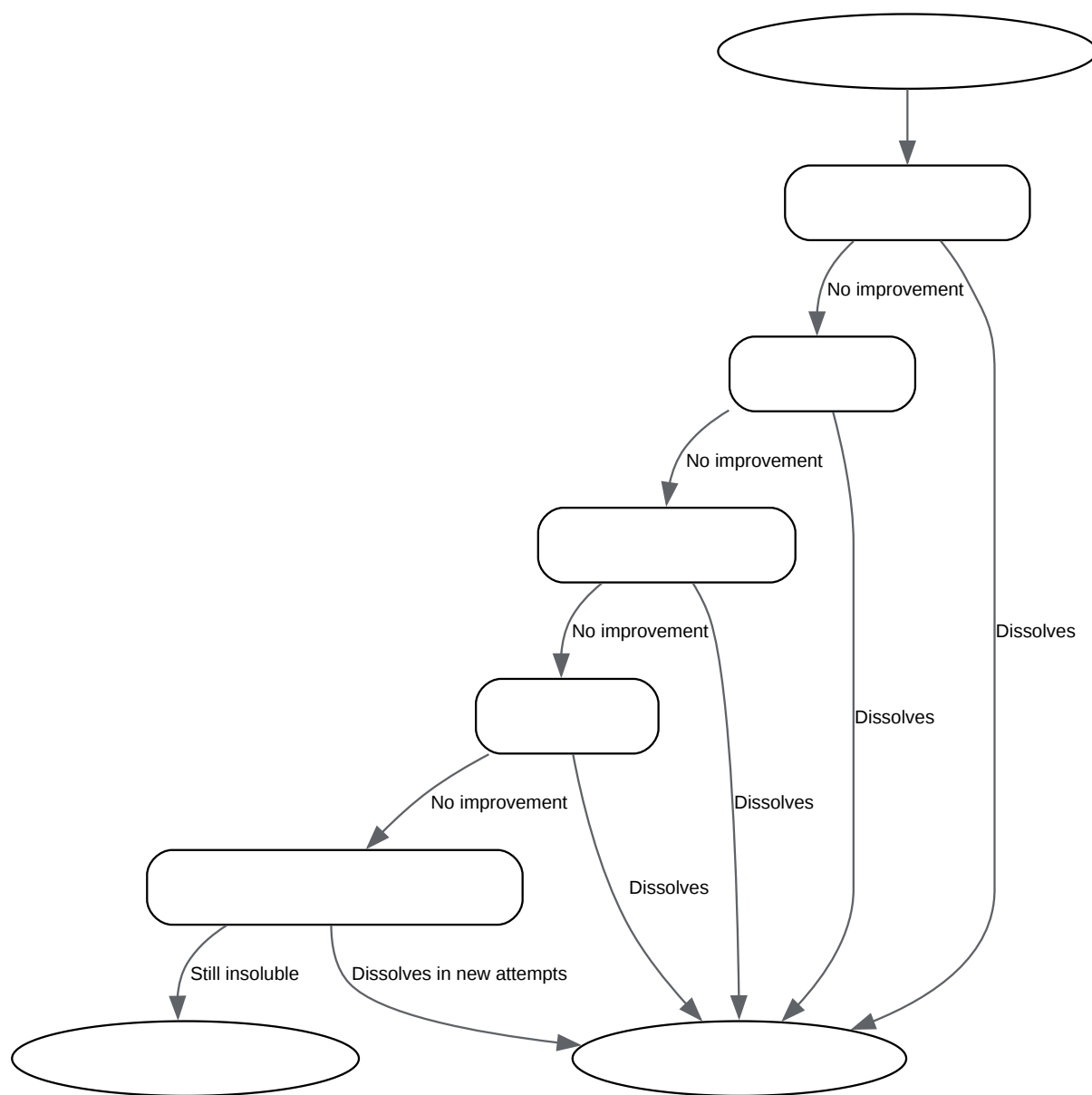
A5: While pH can influence the solubility of some organic compounds, its effect on DMAB is less significant under typical reaction conditions as it is a neutral molecule.^[1] However, in strongly acidic solutions, the dimethylamino group can be protonated, which may increase its aqueous solubility.

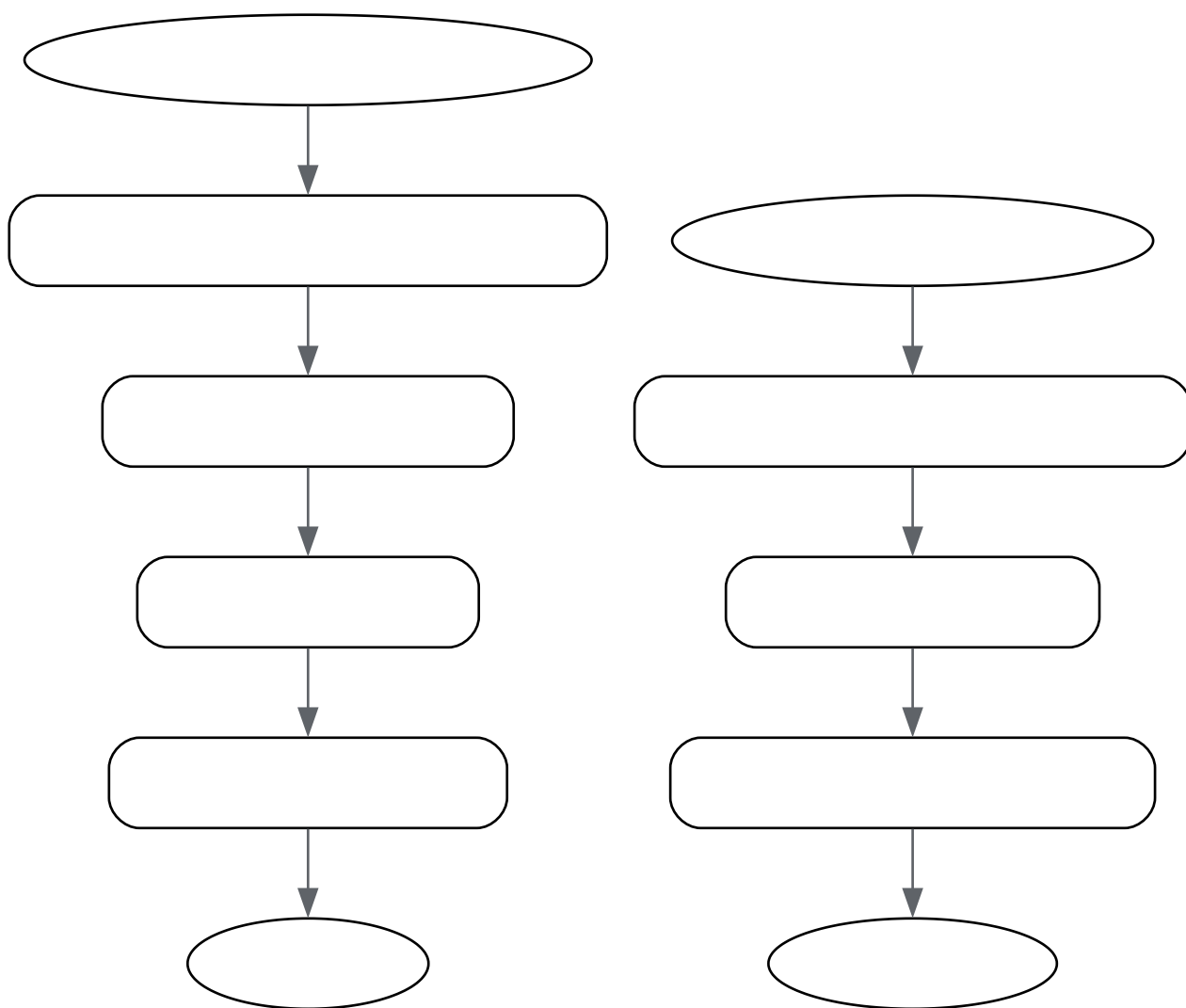
Troubleshooting Guides

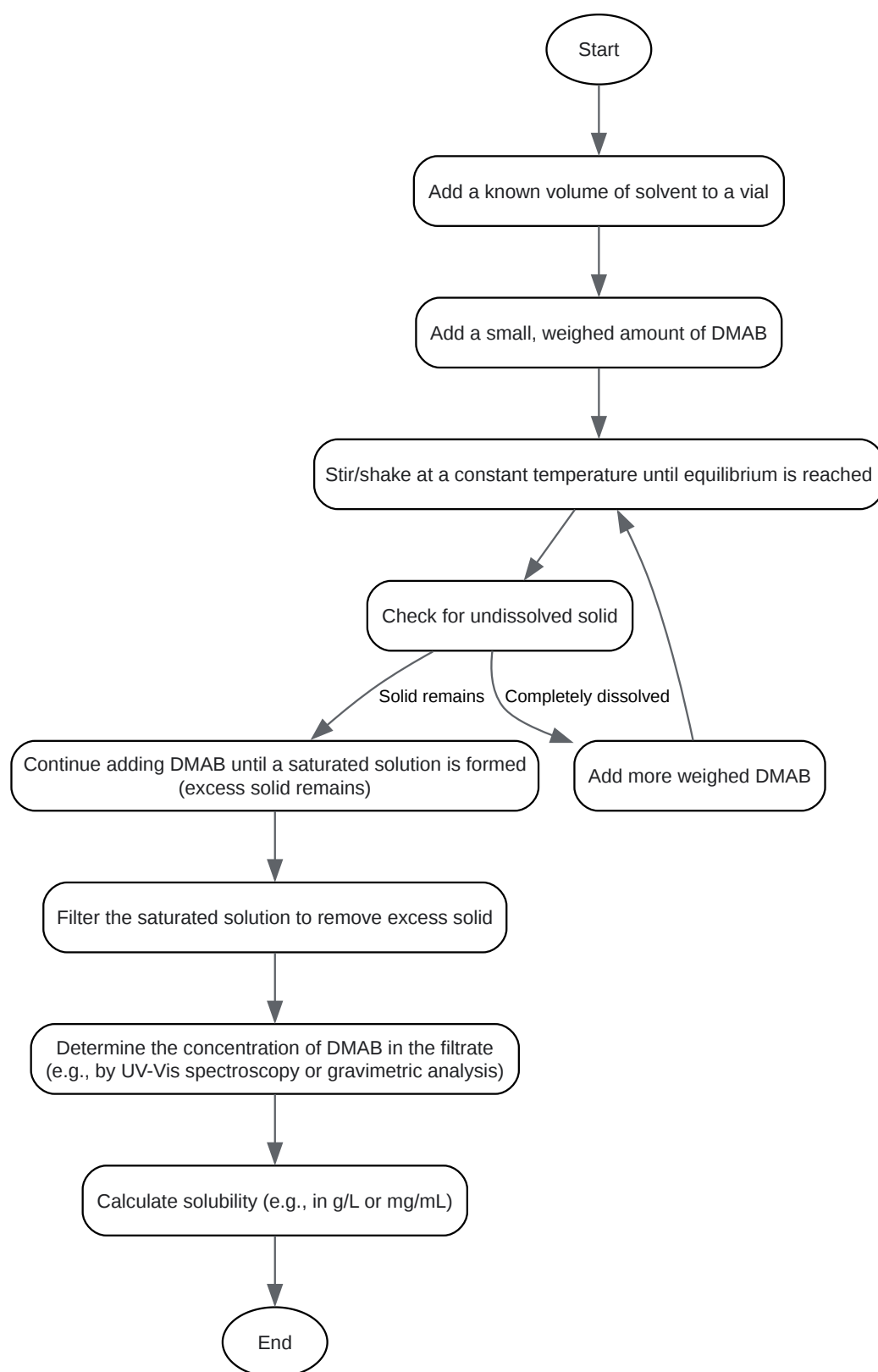
Issue 1: Poor Solubility of DMAB in the Reaction Solvent

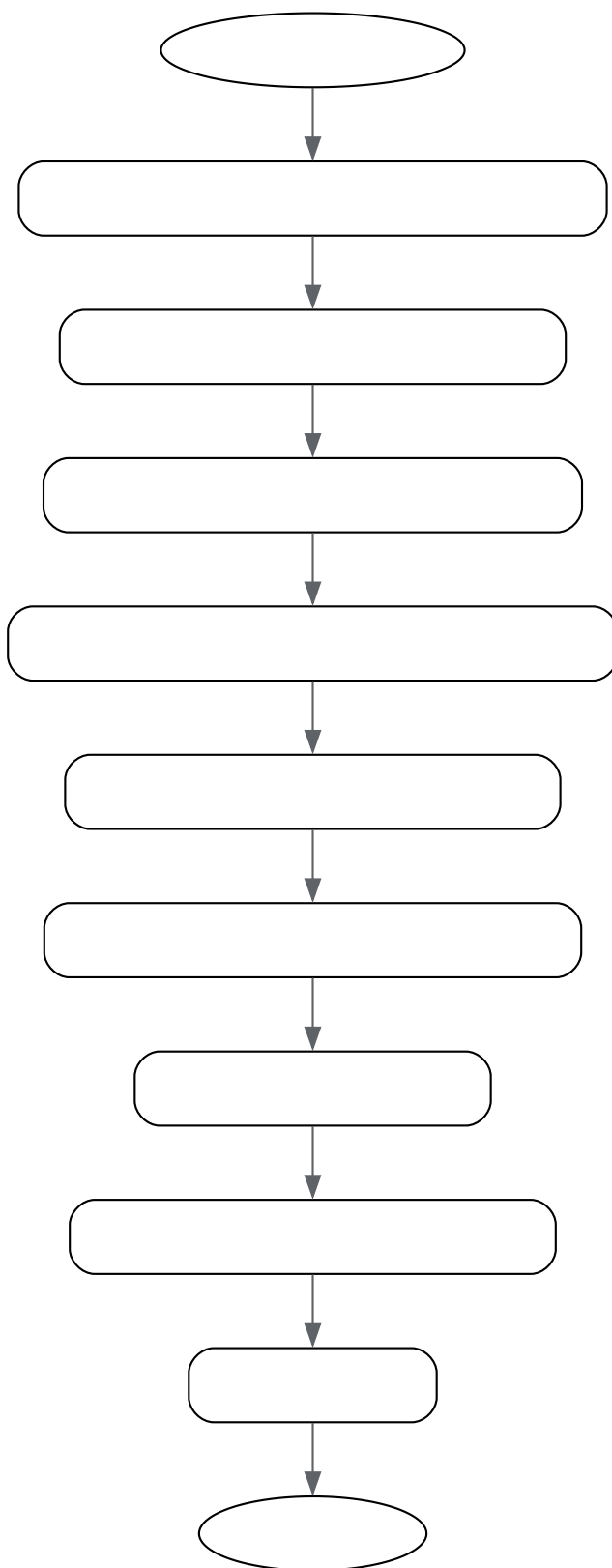
If you are experiencing difficulty dissolving DMAB in your chosen reaction solvent, consider the following troubleshooting steps:

Troubleshooting Workflow for Poor Solubility









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References

- 1. solubilityofthings.com [solubilityofthings.com]
- 2. para-Dimethylaminobenzaldehyde - Wikipedia [en.wikipedia.org]
- 3. 4-Dimethylaminobenzaldehyde, 98% 100 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.fi]
- 4. US4440953A - Purification of N-substituted aminobenzaldehydes - Google Patents [patents.google.com]
- 5. researchgate.net [researchgate.net]
- 6. lookchem.com [lookchem.com]
- 7. 4-(Dimethylamino)benzaldehyde CAS 100-10-7 | 103058 [merckmillipore.com]
- 8. 4-Dimethylaminobenzaldehyde, 99+% | Fisher Scientific [fishersci.ca]
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